

An In-depth Technical Guide to Sulfachloropyridazine-13C6: Chemical Properties and Structure

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Compound of Interest

Compound Name: Sulfachloropyridazine-13C6

Cat. No.: B15554262

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to **Sulfachloropyridazine-13C6**. This isotopically labeled compound is a critical tool in pharmacokinetic and metabolic studies, serving as an internal standard for the quantification of Sulfachloropyridazine in various biological and environmental matrices.

Chemical Properties and Identification

Sulfachloropyridazine-13C6 is a stable isotope-labeled version of the sulfonamide antibiotic, Sulfachloropyridazine. The six carbon atoms of the benzene ring have been replaced with the Carbon-13 isotope, providing a distinct mass shift for use in mass spectrometry-based analytical methods.^{[1][2]}

General Information

Property	Value	Reference(s)
Chemical Name	4-amino-N-(6-chloropyridazin-3-yl)(1,2,3,4,5,6-13C6)benzene-1-sulfonamide	[1]
Synonyms	Sulfachloropyridazine-13C6; N1-(6-Chloro-3-pyridazinyl)sulfanilamide-13C6; 3-Chloro-6-sulfanilamidopyridazine-13C6	[1]
CAS Number	2731998-51-7	[3][4]
Unlabeled CAS	80-32-0	[1]
Appearance	Pale Yellow Solid	[1][2]

Physicochemical Data

The physicochemical properties of **Sulfachloropyridazine-13C6** are expected to be nearly identical to its unlabeled counterpart, with the exception of its molecular weight.

Property	Value	Reference(s)
Molecular Formula	C4[13C]6H9CIN4O2S	[1][2]
Molecular Weight	290.68 g/mol	[1][2]
Melting Point (unlabeled)	186-187 °C	[3]
Density (unlabeled)	1.588 g/cm ³	[3]
Solubility	Slightly soluble in DMSO and Methanol.	[1][2]
Storage	Store at 2-8°C under an inert atmosphere.	[1]

Solubility of Unlabeled Sulfachloropyridazine

Detailed solubility data for the unlabeled form provides valuable guidance for handling and formulation.

Solvent	Solubility	Reference(s)
0.5 M NaOH	50 mg/mL	[5]
DMSO	56 mg/mL (196.68 mM)	[6]
Water (pH 7.4)	35 µg/mL	[7]
Solvent Order (Descending)	1,4-dioxane > acetone > acetonitrile > ethyl acetate > methanol > ethanol > 1-butanol > isopropanol > water	[8]

Chemical Structure

The structure of Sulfachloropyridazine consists of a sulfanilamide core attached to a 3-chloro-6-aminopyridazine ring. In **Sulfachloropyridazine-13C6**, the six carbon atoms of the phenyl ring (benzene) are isotopically labeled with ¹³C.

IUPAC Name: 4-amino-N-(6-chloropyridazin-3-yl)(1,2,3,4,5,6-¹³C₆)cyclohexa-1,3,5-triene-1-sulfonamide[1]

The isotopic labeling is crucial for its application as an internal standard in quantitative analysis, as it co-elutes with the unlabeled analyte but is distinguishable by its higher mass in mass spectrometry.[9]

Experimental Protocols

Sulfachloropyridazine-13C6 is primarily utilized as an internal standard in analytical methods for the detection and quantification of Sulfachloropyridazine residues.[9] The following outlines a general experimental workflow based on established methods for sulfonamide analysis.

Sample Preparation and Extraction

A common procedure for extracting Sulfachloropyridazine from biological matrices such as tissue involves solid-liquid extraction.

Protocol for Liver Samples:

- Weigh 2 ± 0.02 g of the liver sample into a 50-mL polypropylene tube.[\[10\]](#)
- Fortify the sample with an internal standard solution (e.g., **Sulfachloropyridazine-13C6** or a similar labeled compound like Sulfamethazine-13C6).[\[10\]](#)[\[11\]](#)
- Allow the sample to rest for 15 minutes.[\[10\]](#)[\[11\]](#)
- Add 15 mL of water and vortex for 10 minutes.[\[10\]](#)
- Add 15 μ L of 1M NaOH and vortex for another 15 minutes, followed by sonication for 5 minutes.[\[10\]](#)[\[11\]](#)
- Adjust the pH to 7.8–8.0 with 10% v/v HCl.[\[10\]](#)[\[11\]](#)
- Perform a liquid-liquid extraction with ethyl acetate, repeating the extraction step three times.[\[10\]](#)
- Combine the organic phases and evaporate to dryness under a stream of nitrogen.[\[10\]](#)
- Reconstitute the residue in a suitable mobile phase for analysis.[\[10\]](#)

Analytical Instrumentation and Conditions

High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS) is the preferred method for the analysis of Sulfachloropyridazine.

Parameter	Typical Conditions	Reference(s)
Chromatographic Column	C18 reverse-phase column	[12]
Mobile Phase	Acetonitrile and a pH 3.0 buffer solution (e.g., 30:70, v/v)	[12]
Flow Rate	0.8 mL/min	[12]
Detection	UV at 272.0 nm or MS/MS in Multiple Reaction Monitoring (MRM) mode	[12][13]
Internal Standard	Sulfachloropyridazine-13C6 or Sulfamethazine-13C6	[11][13]

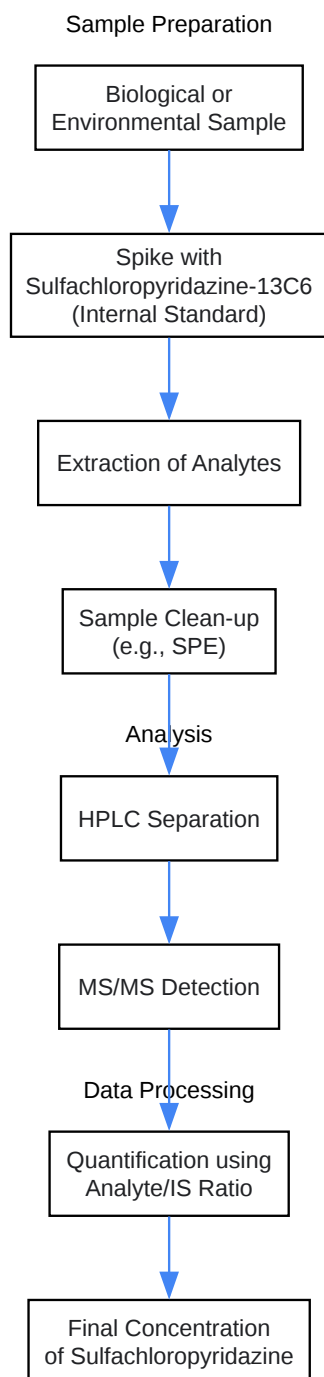
Mechanism of Action (Unlabeled Sulfachloropyridazine)

As a sulfonamide antibiotic, Sulfachloropyridazine acts by inhibiting the bacterial synthesis of dihydrofolic acid. It is a competitive inhibitor of the enzyme dihydropteroate synthase, which is essential for the conversion of para-aminobenzoic acid (PABA) into dihydrofolic acid, a precursor for DNA synthesis.[5][14]

Visualizations

Logical Workflow for Quantitative Analysis

The following diagram illustrates the role of **Sulfachloropyridazine-13C6** as an internal standard in a typical quantitative analytical workflow.



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Quantitative Analysis Workflow

Structural Relationship

This diagram shows the structural relationship between the unlabeled analyte and its isotopically labeled internal standard.

Sulfachloropyridazine
(Analyte)

Sulfachloropyridazine-13C6
(Internal Standard)
(13C labeled benzene ring)

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